

TPCET vs. Silicone: A Comparative Guide for Medical-Grade Tubing Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tpcet*

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For Researchers, Scientists, and Drug Development Professionals

The selection of appropriate materials for medical-grade tubing is a critical decision in the development of medical devices and drug delivery systems. The material must not only meet the stringent requirements for biocompatibility and sterilizability but also possess the precise physical and chemical properties demanded by the application. This guide provides an objective comparison of two commonly used elastomers: Thermoplastic Copolyester Elastomers (**TPCET**) and Silicone. The information presented herein, supported by experimental data, is intended to assist researchers, scientists, and drug development professionals in making informed material selection decisions.

Executive Summary

Both **TPCET** and platinum-cured silicone are high-performance materials widely used in the medical industry. Silicone has a long history of use and is known for its excellent biocompatibility, high flexibility, and wide temperature resistance. **TPCET**, a type of thermoplastic elastomer (TPE), offers the processing advantages of a thermoplastic while exhibiting many of the functional properties of a thermoset rubber. Key differentiators include silicone's superior temperature resistance and flexibility at low temperatures, while **TPCET** can offer higher tensile strength and the ability to be heat-sealed or welded, which can simplify assembly processes. The choice between the two often depends on the specific mechanical, chemical, and thermal requirements of the end-use application, as well as considerations around extractables and leachables.

Physical and Mechanical Properties

The mechanical properties of tubing are paramount for ensuring reliable performance, from resisting kinking in a fluid path to maintaining integrity in a peristaltic pump. The following tables summarize the typical physical and mechanical properties of medical-grade **TPCET** and silicone.

Table 1: Comparison of Typical Physical and Mechanical Properties

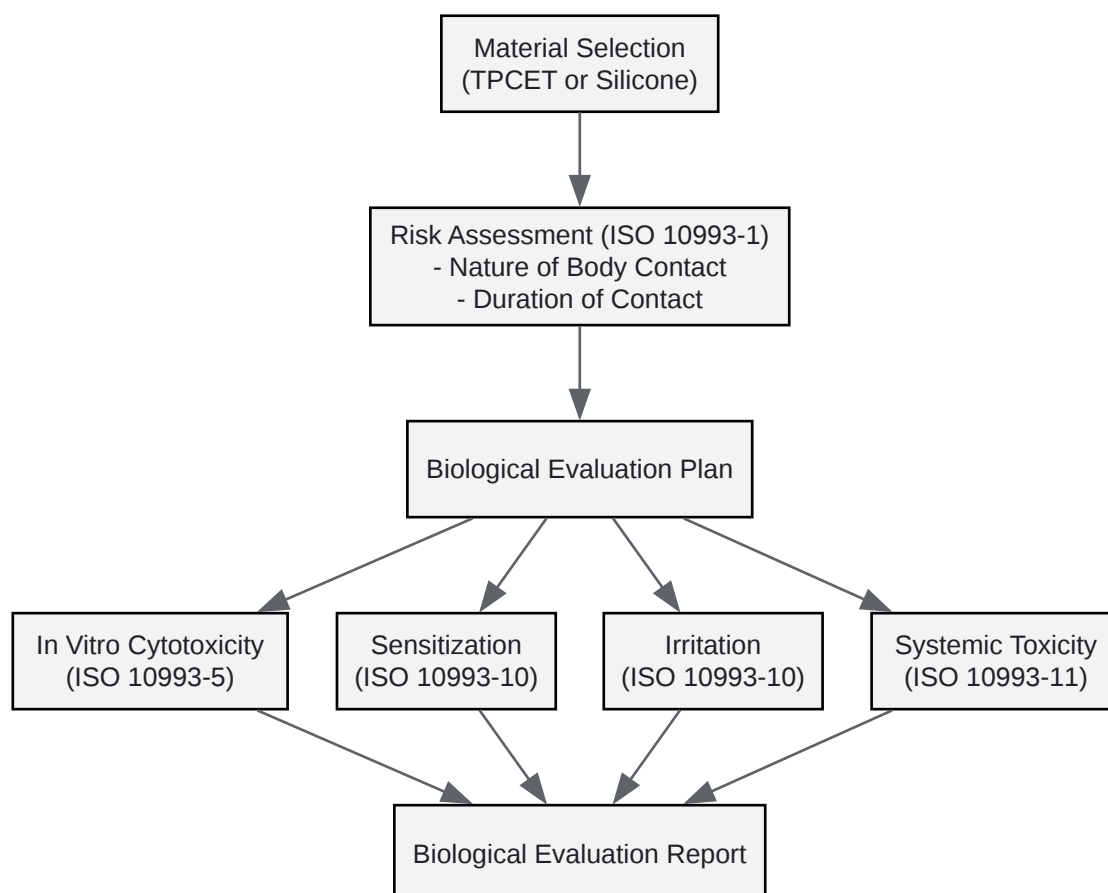
Property	TPCET (Medical Grade)	Silicone (Platinum-Cured, Medical Grade)	Test Method
Hardness (Shore A)	40 - 75	50 - 80	ASTM D2240
Hardness (Shore D)	30 - 63	~20 - 40 (Calculated)	ASTM D2240
Tensile Strength at Break (MPa)	13.1 - 43.0	7.1 - 9.6	ASTM D412 / ISO 527
Elongation at Break (%)	>200 - >300	568 - 815	ASTM D412 / ISO 527
Modulus at 100% Elongation (MPa)	4.4 - 10.9	1.28 - 2.1	ASTM D412
Tear Strength (kN/m)	Data Not Readily Available	42 - 46	ASTM D624
Compression Set (22h @ 70°C, %)	Data Not Readily Available	< 20	ASTM D395
Specific Gravity	~1.16 - 1.22	~1.14	ASTM D792

Note: The values presented are typical and can vary significantly based on the specific grade, formulation, and manufacturer. It is crucial to consult manufacturer datasheets for specific materials.

Biocompatibility

Both **TPCET** and platinum-cured silicone intended for medical applications are formulated to meet stringent biocompatibility standards.

Workflow for Biocompatibility Assessment (ISO 10993)



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Caption: Biocompatibility Assessment Workflow.

Medical grades of both **TPCET** and silicone are typically tested according to ISO 10993 and/or USP Class VI standards to ensure they are non-toxic, non-sensitizing, and non-irritating. Platinum-cured silicone has a long and well-documented history of excellent biocompatibility, making it a trusted choice for long-term implants and other critical applications.[1] Medical-grade **TPCETs**, such as Hytrel® SC and Arnitel®, also have a strong track record and come with comprehensive regulatory support packages.

Chemical Resistance and Permeability

The ability of tubing to maintain its integrity when exposed to various chemicals and its resistance to gas and liquid permeation are critical for many medical and pharmaceutical applications.

Chemical Resistance

Silicone: Generally, silicone is chemically inert and resistant to a wide range of common chemicals, including many acids and bases.^{[2][3]} However, it can be attacked by concentrated acids like sulfuric and hydrofluoric acid and may swell when exposed to non-polar organic solvents such as toluene.^{[4][5]} The change in physical properties after exposure to a solvent is often reversible once the solvent evaporates.^{[2][3]}

TPCET: TPCETs, like polyesters in general, exhibit excellent resistance to many chemicals, including hydrocarbon fuels, oils, and lubricants. However, they can be susceptible to attack by strong alkalis. The chemical resistance of TPEs can be highly formulation-dependent.

Table 2: General Chemical Resistance

Chemical Class	TPCET	Silicone
Dilute Acids	Good to Excellent	Excellent
Concentrated Acids	Poor to Good	Poor (attacked by some)
Alkalis	Fair to Good	Excellent
Alcohols	Excellent	Excellent
Aliphatic Hydrocarbons	Excellent	Fair to Good (swelling)
Aromatic Hydrocarbons	Poor to Fair	Poor (significant swelling)
Ketones (e.g., Acetone)	Fair	Good to Fair
Chlorinated Solvents	Poor	Poor

This table provides general guidance. Specific resistance depends on the chemical concentration, temperature, and exposure time. Always perform compatibility testing for your specific application.

Gas Permeability

Gas permeability is a measure of the rate at which a gas can pass through a material. This is a critical consideration in applications where maintaining a specific gaseous environment is necessary. Silicone is known for its relatively high gas permeability, which can be advantageous in applications like wound care but disadvantageous where gas ingress or egress needs to be minimized.[6] **TPCET** generally has lower gas permeability compared to silicone.

Table 3: Gas Permeability Coefficients (Approximate Values)

Gas	TPCET	Silicone
Oxygen (O ₂) (Barrer)	~1 - 10	~300 - 800[7]
Carbon Dioxide (CO ₂) (Barrer)	~5 - 50	~1500 - 3500
Water Vapor (g·mm/m ² ·day)	~1 - 5	~10 - 50

1 Barrer = 10^{-10} cm³ (STP) · cm / (cm² · s · cmHg). Data is approximate and varies with material grade, temperature, and pressure.

Sterilization Compatibility

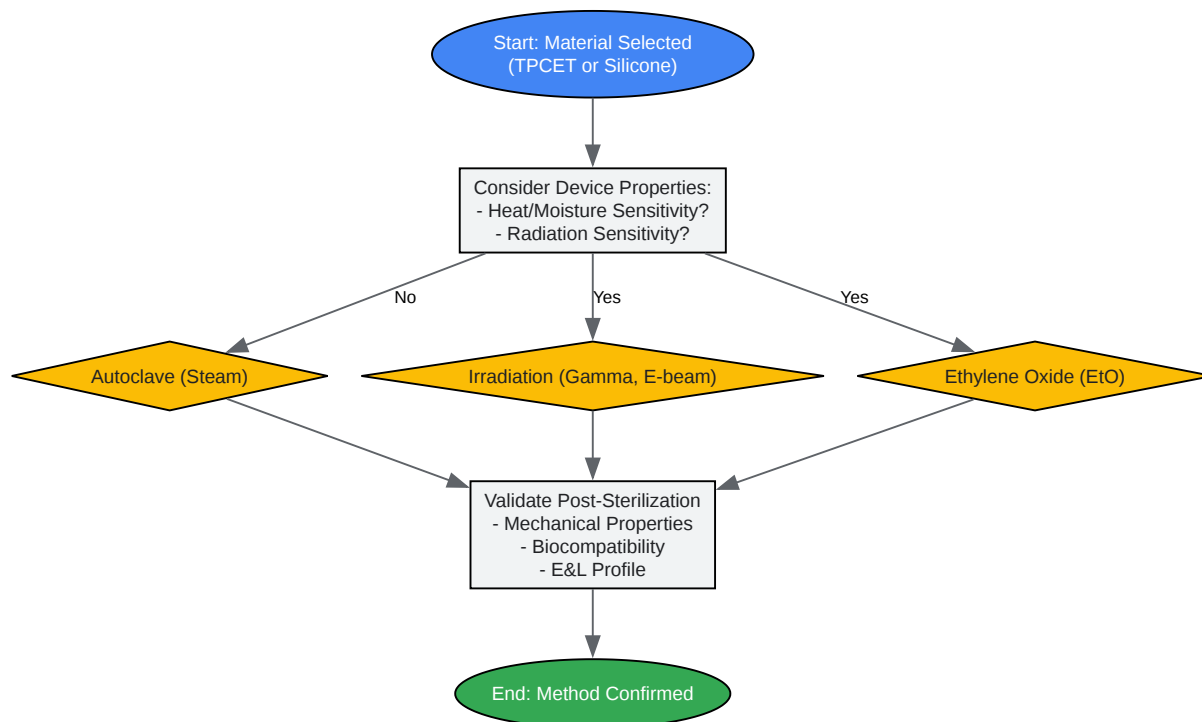
Medical tubing must be able to withstand common sterilization methods without significant degradation of its physical or chemical properties. Both **TPCET** and silicone are compatible with a range of sterilization techniques.

Table 4: Sterilization Method Compatibility and Effects

Sterilization Method	TPCET	Silicone (Platinum-Cured)
Autoclave (Steam)	Good (multiple cycles may cause some property changes)	Excellent (minimal effect on properties with repeated cycles)[4][8]
Gamma Irradiation	Good (may cause some yellowing and changes in mechanical properties)	Excellent (minimal effect on properties at typical doses, e.g., up to 5 Mrad)[4][8]
Ethylene Oxide (EtO)	Excellent	Excellent (requires proper aeration to remove residual gas)[8]
Electron Beam (E-beam)	Good (effects similar to gamma)	Good (effects similar to gamma)

Studies have shown that gamma and electron-beam irradiation can lead to an increase in hardness and modulus while reducing tensile strength and elongation in some silicones.[9] Ethylene oxide sterilization generally has a minimal impact on the mechanical properties of silicone.[9] The effects of sterilization on **TPCETs** can include changes in mechanical properties and appearance, and the extent of these changes is grade-dependent.[10]

Logical Flow for Sterilization Method Selection



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Caption: Sterilization Method Selection Process.

Extractables and Leachables (E&L)

For drug development professionals, understanding the profile of extractables and leachables is of utmost importance to ensure patient safety and product efficacy.

Extractables: Compounds that can be extracted from the tubing material under aggressive laboratory conditions (e.g., harsh solvents, elevated temperatures). Leachables: Compounds that migrate from the tubing into the drug product under normal conditions of use and storage.

Experimental Protocol for E&L Studies (as per ISO 10993-18)

- Planning Phase:
 - Define the scope of the study based on the medical device's intended use, nature and duration of contact.
 - Select appropriate extraction solvents (polar, non-polar, and semi-polar) to simulate the drug product and worst-case scenarios.
 - Determine extraction conditions (time and temperature).
- Extraction:
 - Expose the tubing to the selected solvents under the defined conditions. This can be done through methods like reflux, Soxhlet, or sealed vessel extraction.
- Analysis:
 - Utilize a range of analytical techniques to identify and quantify the extracted compounds. Common methods include:
 - Gas Chromatography-Mass Spectrometry (GC-MS) for volatile and semi-volatile organic compounds.
 - Liquid Chromatography-Mass Spectrometry (LC-MS) for non-volatile organic compounds.
 - Inductively Coupled Plasma-Mass Spectrometry (ICP-MS) for elemental impurities.
- Toxicological Risk Assessment (as per ISO 10993-17):
 - Evaluate the identified leachables for their potential health risks against established safety thresholds.

Typical E&L Profiles:

- Platinum-Cured Silicone: The primary organic extractables are typically a series of low molecular weight, cyclic siloxane oligomers (e.g., D3, D4, D5).[\[11\]](#) The levels of these are generally very low, and post-curing can further reduce them.[\[12\]](#) Platinum-cured silicone

does not contain plasticizers, which are a common source of leachables in other polymers.

[11]

- **TPCET**: The extractable profile of **TPCETs** can be more complex and is highly dependent on the specific grade and manufacturing process. Potential extractables can include oligomers of the polyester backbone, residual monomers, and additives such as antioxidants (and their degradation products) and processing aids.

A study comparing post-cured and non-post-cured platinum-cured silicone tubing showed that the concentration of cyclosiloxane compounds (D4 and D5) was up to 5 times lower in the post-cured tubing extracts.[12] This highlights the importance of the manufacturing process in minimizing potential leachables.

Conclusion

The choice between **TPCET** and silicone for medical-grade tubing is application-specific and requires a thorough evaluation of the material properties against the device requirements.

- Silicone is often the preferred choice for applications requiring high flexibility across a wide temperature range, exceptional biocompatibility for long-term implantation, and where high gas permeability is acceptable or desired. Its thermoset nature means it cannot be heat-welded.
- **TPCET** is an excellent candidate for applications that demand higher mechanical strength, good chemical resistance, and lower gas permeability. Its thermoplastic nature allows for thermal bonding techniques like heat-sealing and welding, which can offer design and manufacturing advantages.

For any medical application, it is imperative to work with material suppliers who can provide comprehensive data on biocompatibility, sterilization effects, and a detailed extractables and leachables profile for their specific medical-grade materials. Final material selection should always be validated through rigorous testing that simulates the intended use environment.

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- To cite this document: BenchChem. [TPCET vs. Silicone: A Comparative Guide for Medical-Grade Tubing Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1216755#tpcet-vs-silicone-for-medical-grade-tubing-applications]

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